

The Strategic Synthesis Showdown: Dimethyl 4-hydroxyisophthalate's Cost-Effectiveness Under the Microscope

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Compound of Interest

Compound Name: *Dimethyl 4-hydroxyisophthalate*

Cat. No.: *B1293594*

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For researchers and chemists navigating the intricate landscape of synthetic chemistry, the choice of starting materials is a critical determinant of a project's success, influencing not only the final yield and purity but also the overall cost and timeline. This guide provides a comprehensive analysis of the cost-effectiveness of **Dimethyl 4-hydroxyisophthalate** as a synthetic building block, comparing it with a key alternative, Dimethyl 5-hydroxyisophthalate, in the context of biaryl synthesis, a common motif in drug discovery.

Dimethyl 4-hydroxyisophthalate is a versatile intermediate, valued for its potential in creating complex molecular architectures. Its utility is particularly evident in the synthesis of biaryl compounds, which are prevalent in many biologically active molecules, including analogues of combretastatin A-4, a potent anti-cancer agent. The primary method for constructing these biaryl structures is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Comparative Cost Analysis: A Tale of Two Isomers

To assess the cost-effectiveness, a direct comparison with its structural isomer, Dimethyl 5-hydroxyisophthalate, provides valuable insight. The selection of a starting material is often a trade-off between its bulk cost and its performance in a given reaction.

Reagent	Supplier Example	Price (USD) per Gram	Molecular Weight (g/mol)	Price (USD) per Mole
Dimethyl 4-hydroxyisophthalate	Biosynth	~\$18.00 (for 50g)	210.18	~\$3783.24
Dimethyl 5-hydroxyisophthalate	Sigma-Aldrich	~\$0.67 (for 10g)	210.18	~\$140.82
4-Hydroxyisophthalic acid	Sigma-Aldrich	~\$0.50 (for 250mg)	182.13	~\$91.07
5-Hydroxyisophthalic acid	Sigma-Aldrich	~\$0.93 (for 100g)	182.13	~\$169.37

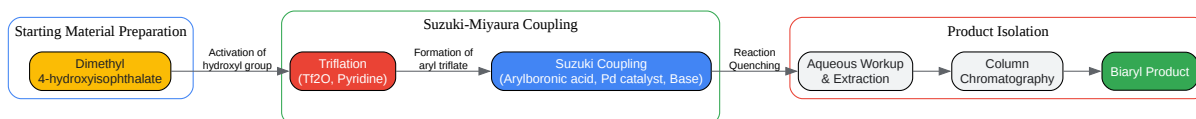
Note: Prices are approximate and subject to change based on supplier and quantity. The prices listed are for comparison purposes and were derived from publicly available information from various chemical suppliers.

From a purely financial standpoint, Dimethyl 5-hydroxyisophthalate presents a significantly more economical option per mole. However, the true cost-effectiveness can only be determined by considering the yield and efficiency of the subsequent synthetic steps.

The Synthetic Pathway: A Focus on Suzuki-Miyaura Coupling

The synthesis of biaryl compounds from these hydroxyisophthalate derivatives typically involves a Suzuki-Miyaura cross-coupling reaction. This powerful carbon-carbon bond-forming reaction joins an organoboron compound with an organohalide in the presence of a palladium catalyst and a base. In this context, the hydroxyl group of the isophthalate can be converted to a triflate (a good leaving group), which then participates in the coupling reaction.

Logical Workflow for Biaryl Synthesis via Suzuki-Miyaura Coupling:



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